

Chemical & Physical Properties of Boc-Asn-OBzl

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Compound Focus: Boc-asn-obzl

CAS No.: 13512-57-7

Cat. No.: S688887

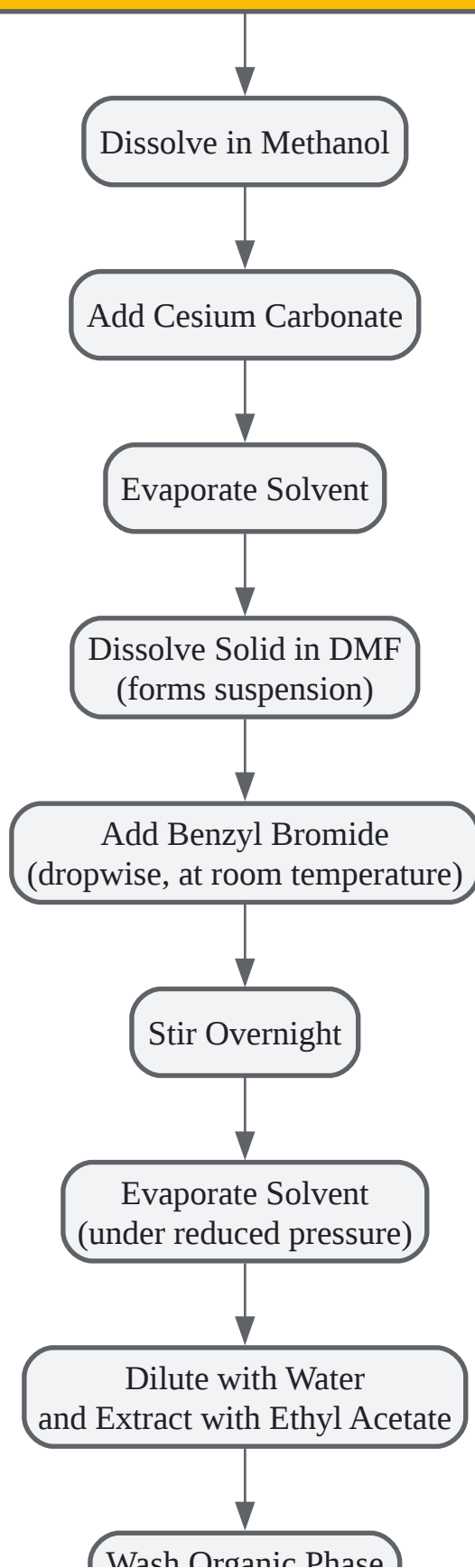
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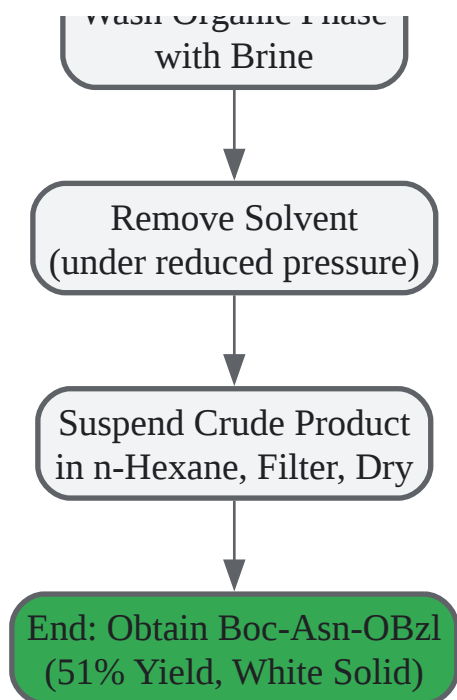
Property	Details
CAS Number	13512-57-7 [1] [2] [3]
Molecular Formula	C ₁₆ H ₂₂ N ₂ O ₅ [1] [2] [3]
Molecular Weight	322.36 g/mol [1] [2]
Melting Point	124-126 °C [1] [2]
Boiling Point	538.6 ± 50.0 °C (Predicted) [1] [2] [3]
Density	1.188 ± 0.06 g/cm ³ (20 °C, 760 Torr) [1] [2] [3]
Appearance	White to off-white solid [1] [2]
Storage	2-8°C [1] [2]

Synthesis of Boc-Asn-OBzl

One search result outlines a general procedure for synthesizing **Boc-Asn-OBzl** [1] [2]. The process can be visualized in the following workflow:

Start: N-[(1,1-dimethylethoxycarbonyl)amino]-L-aspartic acid





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Key Details [1] [2]:

- **Reactants:** The procedure starts with N-[(1,1-dimethylethoxycarbonyl)amino]-L-aspartic acid and uses benzyl bromide.
- **Reagents & Solvents:** Cesium carbonate is used as a base, with methanol and N,N-Dimethylformamide (DMF) as primary solvents.
- **Workup:** The crude product is isolated via evaporation, extraction into ethyl acetate, and a brine wash. The final product is obtained by suspension in n-hexane, followed by filtration and drying under vacuum.
- **Reported Yield:** The described synthesis achieved a **51% yield** [1] [2].

General Handling and Storage

While specific handling data for **Boc-Asn-OBzl** is not provided, the search results for related Boc-protected amino acids emphasize standard safe practices for handling chemical reagents [4] [5] [6]:

- **Personal Protective Equipment (PPE):** It is advisable to use gloves, eyeshields, and other appropriate lab wear [6].
- **Storage:** Store in a tightly sealed container, protected from light, and at cool temperatures (recommended at 2-8°C for **Boc-Asn-OBzl**) [1] [2] [6].

Research Context and Available Information

The available data is limited. One source mentions **Boc-Asn-OBzl** is a "useful reactant" used to isolate a metabolite from genetically modified *E. coli*, but no experimental details are provided [1] [2]. Another reference for a similar compound, **Boc-Asp(OBzl)-CMK**, notes its use as an interleukin-1 β converting enzyme (ICE) inhibitor in a neurobiology study [7], which may offer some indirect insight into related research applications.

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References

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5. -Asp- Boc | Amino Acids 1 | CAS 30925-18-9 | Buy Obzl -Asp- Boc ... Obzl [invivochem.com]
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